

Application of Methyl 5-amino-2-hydroxybenzoate in Agrochemical Synthesis: A Detailed Overview

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Compound of Interest	
Compound Name:	Methyl 5-amino-2-hydroxybenzoate
Cat. No.:	B125376

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Introduction

Methyl 5-amino-2-hydroxybenzoate is a versatile bifunctional molecule incorporating a reactive aromatic amine and a salicylic acid ester moiety. This unique combination of functional groups makes it a valuable intermediate in the synthesis of a variety of organic compounds, including those with significant biological activity relevant to the agrochemical industry. Its structural similarity to salicylic acid, a known plant defense signaling molecule, and its amenability to chemical modification, particularly at the amino group, have made it an attractive starting material for the development of novel fungicides, herbicides, and insecticides.

This application note provides a detailed exploration of the use of **Methyl 5-amino-2-hydroxybenzoate** in the synthesis of agrochemicals, with a focus on the preparation of salicylanilide-type fungicides. A comprehensive experimental protocol for a representative synthesis is provided, along with quantitative data on the biological activity of analogous compounds.

Application in Fungicide Synthesis: Salicylanilide Analogues

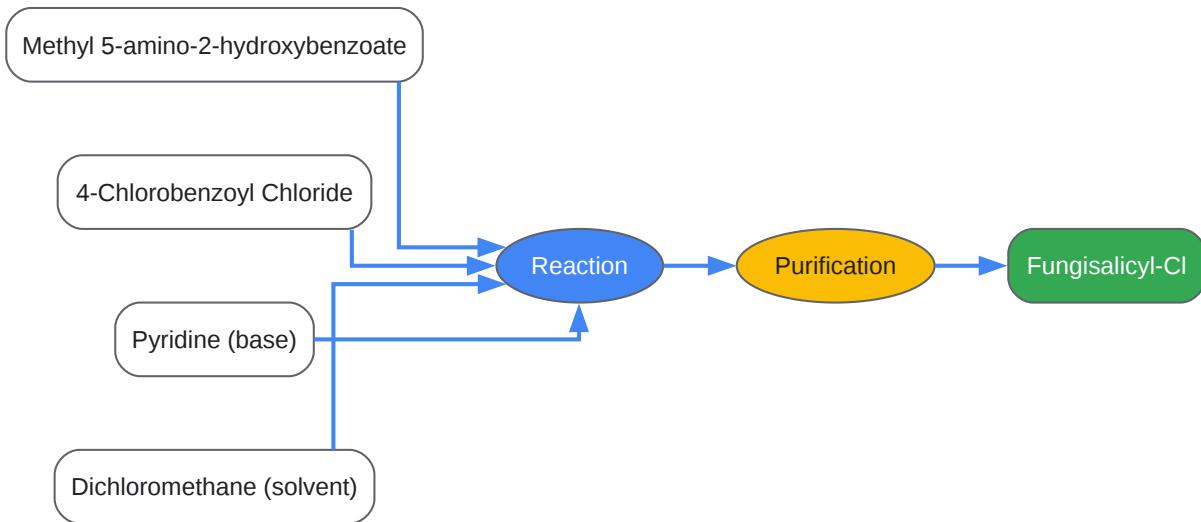
Salicylanilides are a well-established class of fungicides known for their efficacy against a range of plant pathogenic fungi. The primary mode of action for many salicylanilides involves

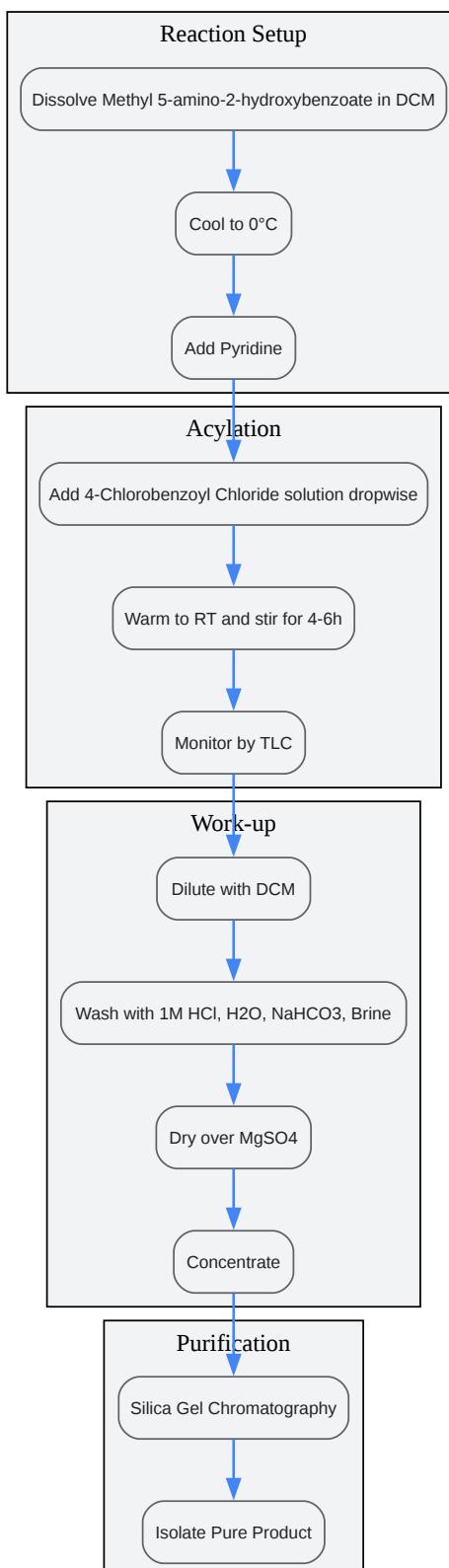
the inhibition of succinate dehydrogenase (SDH), a key enzyme in the mitochondrial respiratory chain, leading to the disruption of fungal respiration and subsequent cell death.

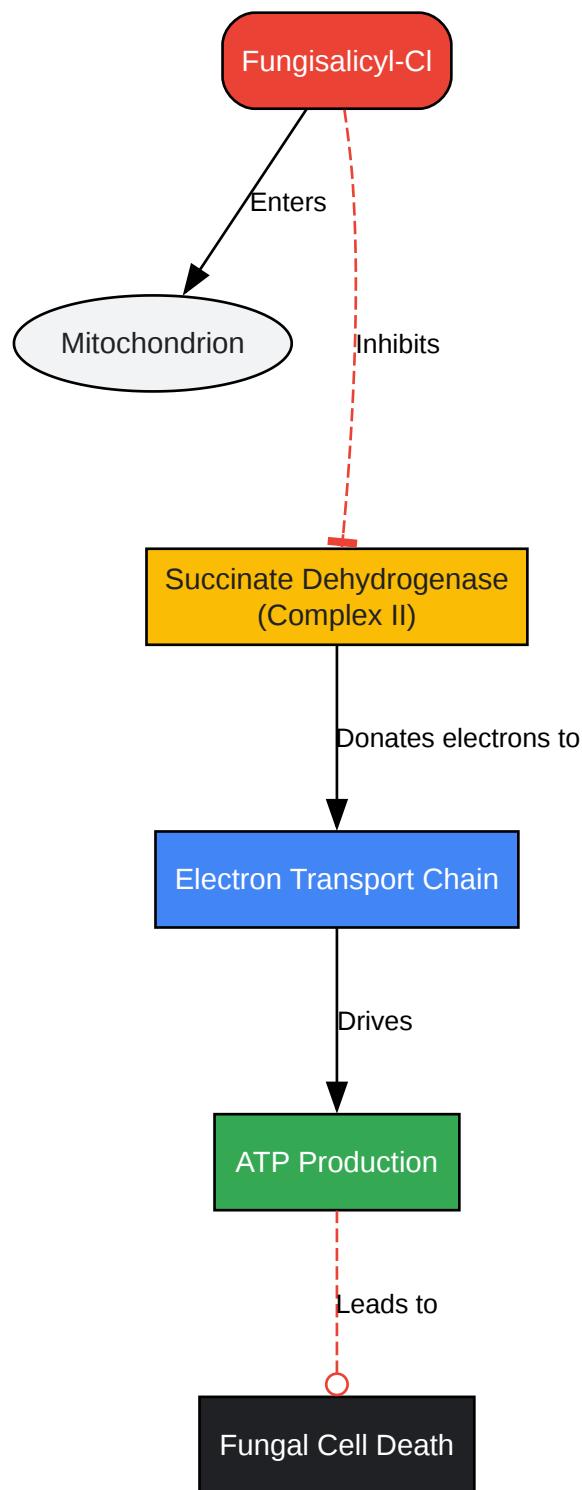
Methyl 5-amino-2-hydroxybenzoate serves as an excellent precursor for the synthesis of novel salicylanilide analogues. The amino group can be readily acylated with a variety of substituted benzoyl chlorides to introduce diverse structural motifs, allowing for the fine-tuning of the compound's biological activity, spectrum, and physicochemical properties.

A representative synthetic scheme involves the N-acylation of **Methyl 5-amino-2-hydroxybenzoate** with a substituted benzoyl chloride to yield the corresponding N-benzoyl derivative. For the purpose of this application note, we will refer to the synthesized product from the reaction with 4-chlorobenzoyl chloride as "Fungisalicyl-Cl".

Logical Relationship of Synthesis





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